

Safe Disposal of L-Sorbose-6-13C: A Comprehensive Guide

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Compound of Interest

Compound Name: *L-sorbose-6-13C*

Cat. No.: *B583979*

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For researchers, scientists, and professionals in drug development, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This guide provides essential safety and logistical information for the proper disposal of **L-Sorbose-6-13C**, a non-hazardous, isotopically labeled monosaccharide. While L-Sorbose and its isotopologues are not classified as hazardous substances, adherence to proper disposal protocols is necessary to maintain a safe laboratory environment and comply with local regulations.

Disposal Procedures

The recommended disposal procedures for **L-Sorbose-6-13C** are outlined below. These steps are based on standard laboratory safety practices and information from safety data sheets for L-Sorbose.

Step 1: Personal Protective Equipment (PPE) Before handling **L-Sorbose-6-13C** for disposal, ensure you are wearing appropriate personal protective equipment, including:

- Safety glasses or goggles
- Laboratory coat
- Gloves

Step 2: Assess Contamination Determine if the **L-Sorbose-6-13C** waste is contaminated with any hazardous materials.

- **Uncontaminated L-Sorbose-6-13C:** If the material is pure, in its original container, or only mixed with non-hazardous substances (e.g., water), it can be treated as non-hazardous waste.
- **Contaminated L-Sorbose-6-13C:** If the material is mixed with hazardous chemicals, it must be treated as hazardous waste, following the disposal procedures for the contaminating substance.

Step 3: Waste Segregation Properly segregate the **L-Sorbose-6-13C** waste.

- **Solid Waste:** Collect dry, uncontaminated **L-Sorbose-6-13C** in a clearly labeled, sealed container.
- **Aqueous Solutions:** Non-hazardous aqueous solutions of **L-Sorbose-6-13C** should be collected in a labeled container. Do not pour solutions down the drain unless permitted by local regulations.
- **Contaminated Waste:** Any **L-Sorbose-6-13C** waste that is contaminated with hazardous materials must be segregated and disposed of according to the protocols for the hazardous component.

Step 4: Labeling Clearly label all waste containers with the full chemical name ("**L-Sorbose-6-13C**") and indicate if it is non-hazardous waste. If contaminated, the label must list all components of the waste mixture.

Step 5: Storage Store the sealed waste containers in a designated, well-ventilated waste collection area, away from incompatible materials.

Step 6: Final Disposal Consult with your institution's Environmental Health and Safety (EHS) office or a licensed waste disposal contractor to arrange for the final disposal of the **L-Sorbose-6-13C** waste.^[1] It is crucial to adhere to all local, state, and federal regulations regarding chemical waste disposal.^[1] Do not dispose of **L-Sorbose-6-13C** in standard household or laboratory trash, and do not empty it into drains.^{[1][2]}

Quantitative Data Summary

The following table summarizes key quantitative data for L-Sorbose. Note that the isotopic labeling with Carbon-13 does not significantly alter these properties for disposal purposes.

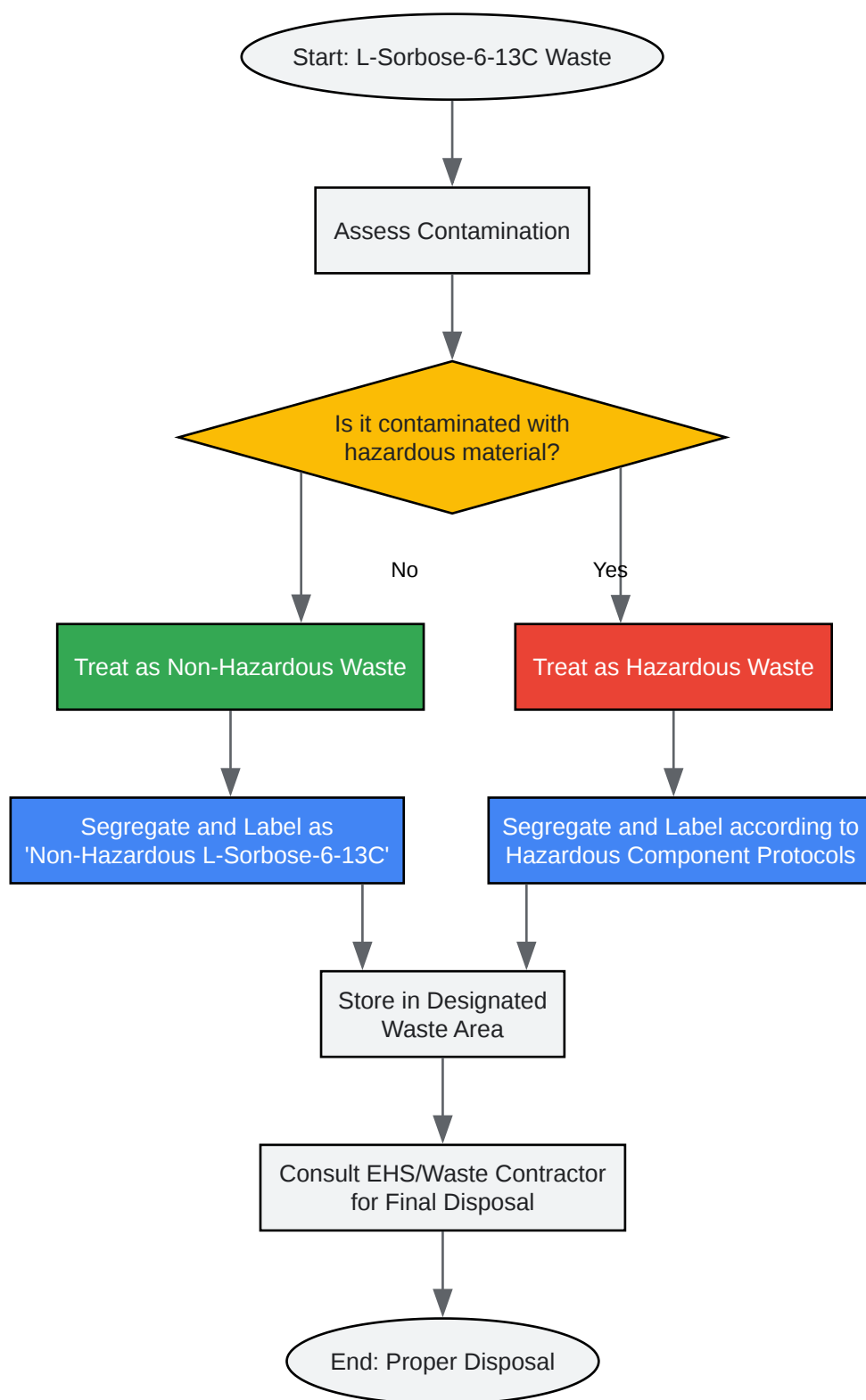
Property	Value	Source
Molecular Formula	C ₆ H ₁₂ O ₆	[3] [4]
Molecular Weight	~180.16 g/mol	[3] [5]
Melting Point	158 - 160 °C	[3]
Solubility in Water	Soluble	[3]
Appearance	Off-white powder/solid	[3]

Experimental Protocols

As this document pertains to disposal procedures, detailed experimental protocols are not applicable. The primary "protocol" is the step-by-step disposal guide provided above.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **L-Sorbose-6-13C**.



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Caption: **L-Sorbose-6-13C** Disposal Decision Workflow.

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